

Mesaconitine Standard: A Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesaconitine (Standard)

Cat. No.: B15559537

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the Certificate of Analysis (CoA) for the mesaconitine standard. Mesaconitine is a highly toxic diterpenoid alkaloid found in plants of the Aconitum genus.^[1] As a reference standard, its purity and identity are critical for accurate analytical and pharmacological studies. This document outlines the key analytical data, experimental protocols, and quality control workflows associated with ensuring the quality of a mesaconitine standard.

Quantitative Data Summary

The following tables summarize the typical quantitative data presented in a Certificate of Analysis for a mesaconitine standard.

Table 1: Identification and Physical Properties

Parameter	Specification
Chemical Name	(1 α ,3 α ,6 α ,14 α ,15 α ,16 β)-1,6,16-Trimethoxy-4-(methoxymethyl)-20-methyl-aconitane-3,8,13,14,15-pentol 8-acetate 14-benzoate
CAS Number	2752-64-9[2]
Molecular Formula	C ₃₃ H ₄₅ NO ₁₁ [2]
Molecular Weight	631.71 g/mol [2]
Appearance	White to pale yellow crystalline powder[3]
Melting Point	200-209 °C
Optical Rotation	[α] _D +30° (in chloroform)
Solubility	Soluble in chloroform; moderately soluble in methanol and acetone; poorly soluble in water.

Table 2: Purity and Impurity Profile

Analysis	Method	Result
Purity	HPLC	≥ 95.0%
Related Substances	HPLC	Conforms to specification
Water Content	Karl Fischer Titration	≤ 1.0%
Residual Solvents	GC-HS	Conforms to specification

Table 3: Spectroscopic Data for Structural Confirmation

Technique	Data
Mass Spectrometry (MS)	Conforms to structure, showing characteristic fragmentation.
¹ H Nuclear Magnetic Resonance (¹ H NMR)	Conforms to structure.
Infrared Spectroscopy (IR)	Conforms to structure.

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the purity of the mesaconitine standard by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Welchrom C18 (4.6 mm × 250 mm, 5 µm) or equivalent.[4]
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and a buffer solution. A typical mobile phase could be a mixture of acetonitrile and 0.03% tetrabutylammonium hydroxide (adjusted to pH 9.74 with glacial acetic acid) in a 58:42 ratio.[4] Another reported mobile phase is methanol, water, chloroform, and triethylamine (700:300:10:1 v/v/v/v).
- Flow Rate: 1.0 mL/min.[4]
- Detection Wavelength: 230 nm or 254 nm.[4]
- Injection Volume: 20 µL.
- Procedure: A standard solution of mesaconitine is prepared in a suitable solvent (e.g., methanol). The sample is injected into the HPLC system, and the chromatogram is recorded. The purity is calculated based on the area of the mesaconitine peak relative to the total area of all peaks.

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is employed to confirm the molecular weight and fragmentation pattern of mesaconitine, thus verifying its identity.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS). Electrospray ionization (ESI) is a common ionization technique.

- Ionization Mode: Positive ion mode is typically used.^{[5][6]}
- Data Acquisition: Full scan mode to determine the parent ion and product ion scan (MS/MS) to analyze fragmentation.
- Expected Results:
 - The protonated molecule $[M+H]^+$ is observed at m/z 632.^[7]
 - Characteristic fragmentation patterns include the neutral loss of acetic acid (60 Da), carbon monoxide (28 Da), methanol (32 Da), water (18 Da), and benzoic acid (122 Da).^[8]
- Procedure: A dilute solution of the mesaconitine standard is infused into the mass spectrometer. The resulting mass spectrum is analyzed for the presence of the expected molecular ion and key fragment ions, which are then compared to reference spectra.

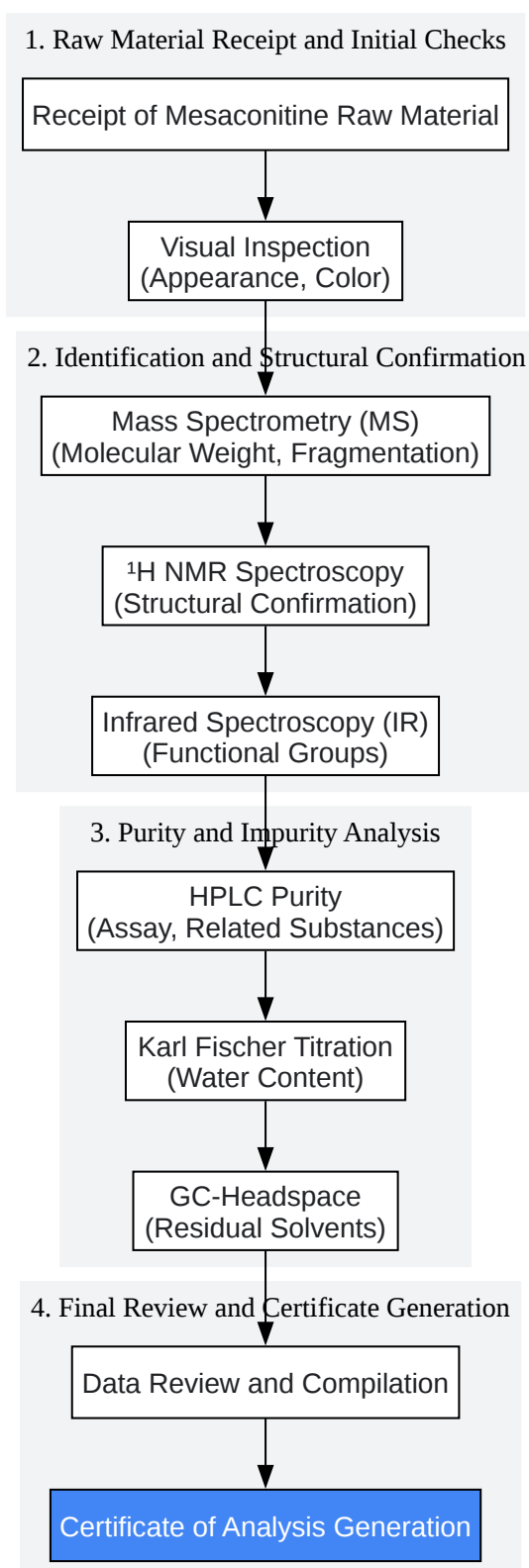
^1H Nuclear Magnetic Resonance (^1H NMR) Spectroscopy for Structural Elucidation

^1H NMR provides detailed information about the chemical structure of mesaconitine, confirming the arrangement of protons within the molecule.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or another suitable deuterated solvent.
- Procedure: A small amount of the mesaconitine standard is dissolved in the deuterated solvent. The ^1H NMR spectrum is acquired. The chemical shifts, coupling constants, and integration of the signals are analyzed and compared to the known spectrum of mesaconitine to confirm its structure.

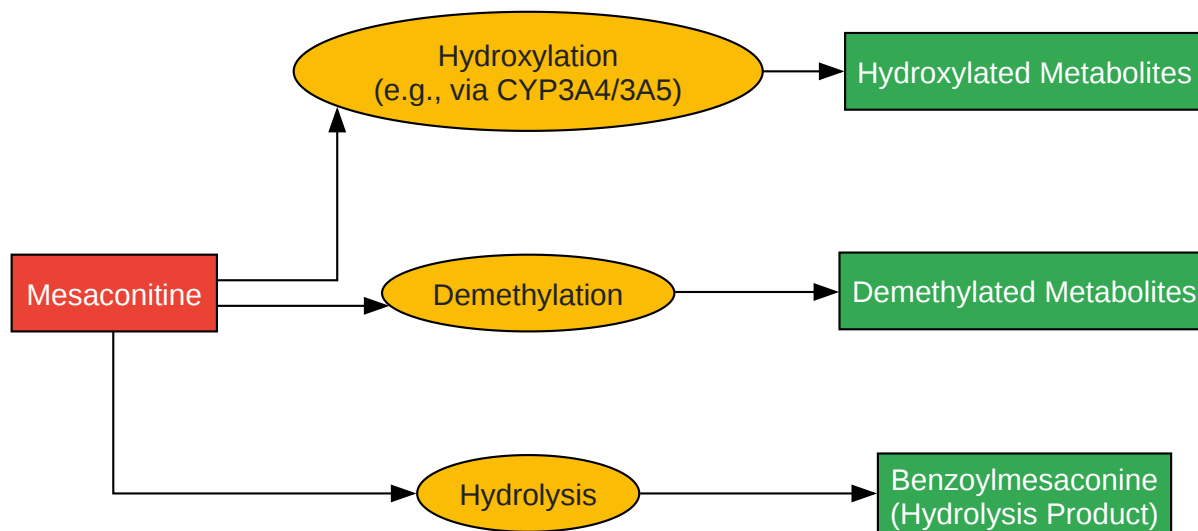
Workflow and Pathway Visualizations

The following diagrams illustrate the logical workflow for the quality control of a mesaconitine standard and a simplified representation of its metabolic pathway.



[Click to download full resolution via product page](#)

Workflow for Mesaconitine Standard Certificate of Analysis Generation.



[Click to download full resolution via product page](#)

Simplified Metabolic Pathway of Mesaconitine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mesaconitine | C₃₃H₄₅NO₁₁ | CID 16401314 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mesaconitine | 2752-64-9 | FM25110 | Biosynth [biosynth.com]
- 3. 2752-64-9 · Mesaconitine · 130-12261[Detail Information] | [Pharma Manufacturing & QC][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 4. caod.oriprobe.com [caod.oriprobe.com]
- 5. researchgate.net [researchgate.net]
- 6. Sensitive analysis of aconitine, hypaconitine, mesaconitine and jesaconitine in human body fluids and Aconitum tubers by LC/ESI-TOF-MS - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Quantitative and Qualitative Analysis of Aconitum Alkaloids in Raw and Processed Chuanwu and Caowu by HPLC in Combination with Automated Analytical System and ESI/MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Mesaconitine Standard: A Technical Guide to its Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559537#mesaconitine-standard-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com